

2-Hydroxy-3-methoxybenzonitrile molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Hydroxy-3-methoxybenzonitrile

Cat. No.: B1314107

[Get Quote](#)

An In-depth Technical Guide to 2-Hydroxy-3-methoxybenzonitrile

This guide provides essential information regarding the molecular properties of **2-Hydroxy-3-methoxybenzonitrile**, a chemical compound relevant to researchers, scientists, and professionals in the field of drug development.

Molecular Data

The fundamental molecular characteristics of **2-Hydroxy-3-methoxybenzonitrile** are summarized in the table below. This data is critical for a variety of experimental and analytical procedures.

Property	Value
Molecular Formula	C ₈ H ₇ NO ₂ [1][2][3]
Molecular Weight	149.15 g/mol [1][2]

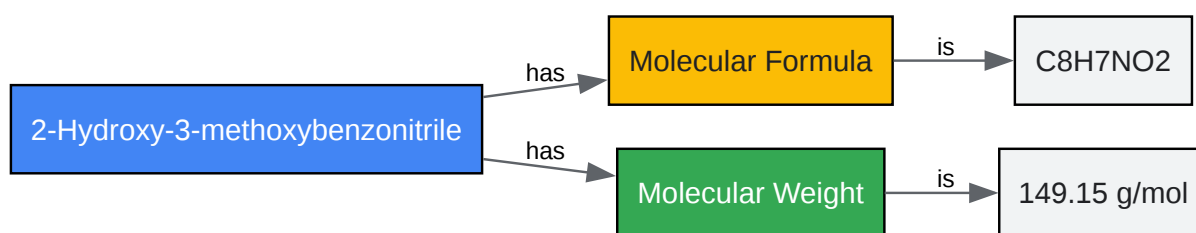
Experimental Protocols

Detailed experimental protocols for the determination of molecular formula and weight typically involve techniques such as mass spectrometry and elemental analysis. High-resolution mass spectrometry (HRMS) would be employed to determine the precise molecular weight, from

which the molecular formula can be deduced. Elemental analysis provides the percentage composition of each element, further confirming the molecular formula.

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name, formula, and weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. chemscene.com [chemscene.com]
- 3. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [2-Hydroxy-3-methoxybenzonitrile molecular formula and weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1314107#2-hydroxy-3-methoxybenzonitrile-molecular-formula-and-weight\]](https://www.benchchem.com/product/b1314107#2-hydroxy-3-methoxybenzonitrile-molecular-formula-and-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com